

An In-depth Toxicological Profile of Fipronil (Acaricidal Agent-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Acaricidal agent-1*

Cat. No.: *B15554683*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the basic toxicological profile of Fipronil, referred to herein as "**Acaricidal agent-1**," for informational and research purposes. All data is compiled from publicly available literature and regulatory summaries.

Executive Summary

Fipronil is a broad-spectrum phenylpyrazole insecticide and acaricide. Its primary mode of action involves the blockage of GABA-gated chloride channels, leading to central nervous system toxicity in invertebrates. While exhibiting selectivity for insects over mammals, Fipronil is not without toxicological concerns for non-target species, including humans. This report outlines the fundamental toxicological endpoints of Fipronil, including acute, sub-chronic, and chronic toxicity, as well as its genotoxicity, carcinogenicity, and effects on reproduction and development.

Chemical and Physical Properties

Property	Value
Chemical Name	(±)-5-amino-1-(2,6-dichloro- α,α,α -trifluoro-p-tolyl)-4-trifluoromethylsulfinylpyrazole-3-carbonitrile
CAS Number	120068-37-3
Molecular Formula	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ OS
Molecular Weight	437.15 g/mol
Appearance	White crystalline solid
Water Solubility	1.9–2.4 mg/L at 20°C

Toxicological Data Summary

The following tables summarize the key quantitative toxicological data for Fipronil.

Acute Toxicity

The acute toxicity of Fipronil varies by route of administration and species.

Species	Route	LD ₅₀ / LC ₅₀	Reference
Rat	Oral	97 mg/kg bw	
Rat	Dermal	>2000 mg/kg bw	
Rat	Inhalation (4h)	0.682 mg/L	
Rabbit	Dermal	354 mg/kg bw	
Mouse	Oral	91 mg/kg bw	
Mallard Duck	Oral	11.3 mg/kg bw	
Bobwhite Quail	Oral	12.8 mg/kg bw	

Sub-chronic and Chronic Toxicity & Carcinogenicity

Long-term exposure studies have identified the thyroid gland as a primary target organ in rats.

Species	Duration	Study Type	NOAEL	LOAEL	Key Findings	Reference
Rat	90-day	Oral (dietary)	0.5 mg/kg/day	5 mg/kg/day	Increased liver weight, thyroid follicular cell hypertrophy.	
Dog	1-year	Oral (capsule)	0.2 mg/kg/day	2 mg/kg/day	Clinical signs of neurotoxicity (convulsions, tremors).	
Rat	2-year	Chronic Toxicity / Carcinogenicity	0.019 mg/kg/day	0.061 mg/kg/day	Increased incidence of thyroid follicular cell tumors (adenomas and carcinomas).	
Mouse	18-month	Carcinogenicity	0.5 ppm	1.5 ppm	No evidence of carcinogenicity.	

Genotoxicity

Fipronil has been evaluated in a range of in vitro and in vivo genotoxicity assays.

Assay Type	System	Result	Reference
Ames Test	S. typhimurium	Negative	
Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	Negative	
Unscheduled DNA Synthesis	Rat hepatocytes	Negative	
In vivo Micronucleus Test	Mouse bone marrow	Negative	

Reproductive and Developmental Toxicity

Species	Study Type	NOAEL	LOAEL	Key Findings	Reference
Rat	Two-generation Reproduction	0.56 mg/kg/day (parental)	5.8 mg/kg/day (parental)	Decreased pup viability and body weight at the highest dose.	
Rat	Developmental	2.5 mg/kg/day	20 mg/kg/day	Maternal toxicity and decreased fetal weight at the highest dose. No teratogenic effects.	
Rabbit	Developmental	0.2 mg/kg/day	1 mg/kg/day	Maternal toxicity (decreased body weight gain). No developmental effects.	

Experimental Protocols

This section details the methodologies for key toxicological assessments.

Protocol: Acute Oral Toxicity (Rat) - OECD 425

- Test System: Wistar rats, young adults (8-12 weeks old), both sexes.
- Housing: Housed individually in standard laboratory conditions with a 12-hour light/dark cycle. Food and water were provided ad libitum, with fasting overnight before dosing.
- Dose Administration: Fipronil, dissolved in a suitable vehicle (e.g., corn oil), was administered by oral gavage. The Up-and-Down Procedure was used, starting with a dose just below the estimated LD₅₀.
- Observations: Animals were observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior, including tremors and convulsions), and body weight changes. Observations were made frequently on the day of dosing and at least daily thereafter for 14 days.
- Pathology: A gross necropsy was performed on all animals at the end of the observation period.
- Data Analysis: The LD₅₀ was calculated using the maximum likelihood method.

Protocol: 2-Year Chronic Toxicity/Carcinogenicity Study (Rat) - OECD 453

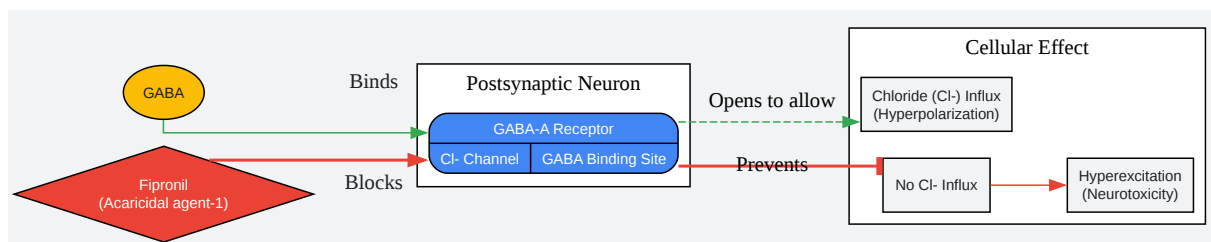
- Test System: Fischer 344 rats (50 per sex per group).
- Dose Administration: Fipronil was administered in the diet at concentrations of 0, 0.5, 1.5, and 30 ppm for 24 months.
- In-life Monitoring:
 - Clinical Observations: Conducted daily for signs of toxicity.

- Body Weight and Food Consumption: Recorded weekly for the first 13 weeks and monthly thereafter.
- Ophthalmology: Examined prior to the study and at termination.
- Hematology and Clinical Chemistry: Blood samples were collected at 6, 12, 18, and 24 months for analysis of parameters including red/white blood cell counts, hemoglobin, and liver/kidney function markers.
- Urinalysis: Conducted at the same intervals as blood collection.
- Terminal Procedures:
 - Necropsy: A full gross necropsy was performed on all animals.
 - Organ Weights: Key organs (liver, kidneys, brain, thyroids) were weighed.
 - Histopathology: A comprehensive set of tissues from all animals in the control and high-dose groups, as well as all gross lesions, were examined microscopically. Tissues from the low- and mid-dose groups were examined as necessary.
- Data Analysis: Statistical analysis was performed to identify dose-related effects on survival, body weight, clinical pathology parameters, and tumor incidence.

Visualizations: Pathways and Workflows

Mode of Action: GABA Receptor Antagonism

Fipronil's primary mechanism of toxicity involves the disruption of the central nervous system by blocking GABA-gated chloride channels.

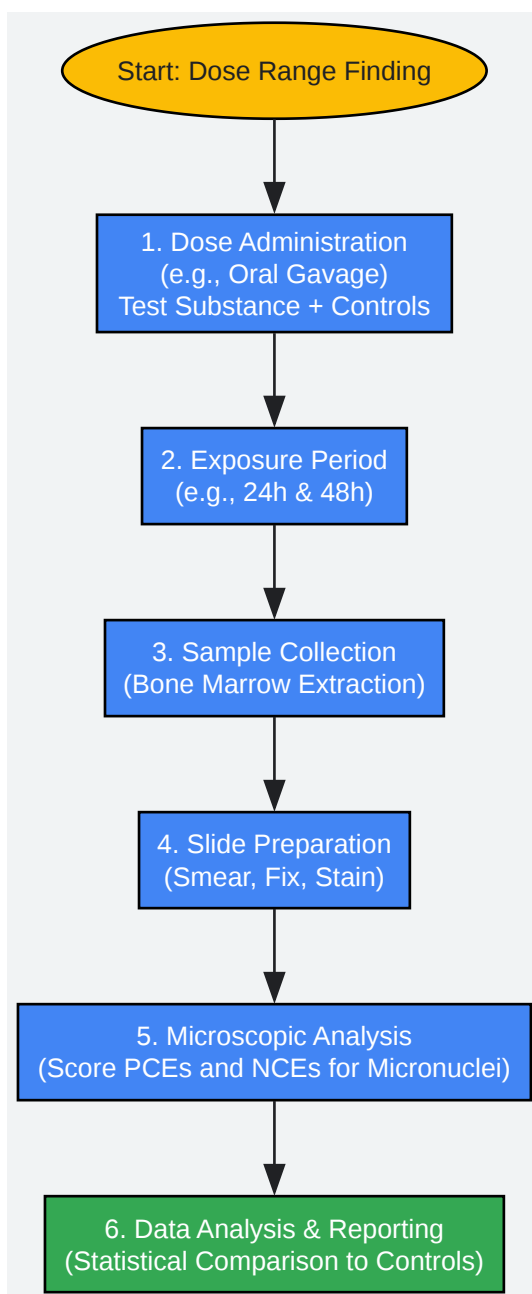


[Click to download full resolution via product page](#)

Caption: Fipronil blocks the GABA-A receptor's chloride channel, preventing hyperpolarization and causing neurotoxicity.

Experimental Workflow: In Vivo Micronucleus Assay

This workflow outlines the key steps in assessing the genotoxic potential of a substance in vivo.



[Click to download full resolution via product page](#)

Caption: Workflow for the OECD 474 in vivo mammalian erythrocyte micronucleus test.

- To cite this document: BenchChem. [An In-depth Toxicological Profile of Fipronil (Acaricidal Agent-1)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554683/docs#an-in-depth-toxicological-profile-of-fipronil-acaricidal-agent-1\]](https://www.benchchem.com/product/b15554683/docs#an-in-depth-toxicological-profile-of-fipronil-acaricidal-agent-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)